

6-(Fluoromethyl)pyridin-2-amine molecular structure and weight

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Compound of Interest

Compound Name: 6-(Fluoromethyl)pyridin-2-amine

CAS No.: 899897-14-4

Cat. No.: B8708632

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An in-depth technical analysis of **6-(Fluoromethyl)pyridin-2-amine** requires moving beyond basic structural data to understand the mechanistic causality of its synthesis and its strategic utility in drug discovery and agrochemistry. As a Senior Application Scientist, I have structured this whitepaper to provide researchers and drug development professionals with a comprehensive, field-proven guide to the physicochemical profiling, synthetic methodologies, and downstream applications of this critical building block.

Molecular Architecture and Physicochemical Profiling

6-(Fluoromethyl)pyridin-2-amine (also known as 2-amino-6-(fluoromethyl)pyridine) is a fluorinated heterocyclic building block characterized by a pyridine ring substituted with a primary amine at the C2 position and a fluoromethyl group at the C6 position.

The strategic placement of the fluorine atom serves multiple purposes in medicinal chemistry: it modulates the basicity of the adjacent pyridine nitrogen through inductive electron withdrawal, increases the molecule's overall lipophilicity, and acts as a bioisostere for hydroxyl or methyl groups, thereby improving metabolic stability against cytochrome P450 enzymes.

Table 1: Quantitative Physicochemical Data

Property	Value
IUPAC Name	6-(Fluoromethyl)pyridin-2-amine
Molecular Formula	C ₆ H ₇ FN ₂
Molecular Weight	126.134 g/mol
Monoisotopic / Exact Mass	126.0593 Da
SMILES String	<chem>c1cc(nc(c1)CF)N</chem>
Hydrogen Bond Donors	1 (Primary amine, -NH ₂)
Hydrogen Bond Acceptors	3 (Pyridine N, Amine N, Fluorine)
Topological Polar Surface Area (TPSA)	38.9 Å ²

Synthetic Methodologies: Mechanistic Causality and Protocols

The synthesis of heterobenzylic fluorides traditionally relied on harsh, highly reactive reagents. However, modern synthetic protocols prioritize late-stage functionalization and mild deoxyfluorination[1]. Below are two self-validating workflows for synthesizing **6-(Fluoromethyl)pyridin-2-amine**, detailing the causality behind each experimental choice.

Method A: Late-Stage C–H Fluorination via Silver(II) Fluoride

Inspired by the work of Hartwig and Fier, this method leverages commercially available AgF₂ for the direct C–H fluorination of 2-amino-6-methylpyridine[2][3].

Causality & Mechanism: Acetonitrile is explicitly chosen as the solvent because it ligates AgF₂, increasing its solubility and modulating its reactivity. The ligated AgF₂ acts as a mild source of electrophilic fluorine radicals. The radical mechanism abstracts a hydrogen atom from the benzylic/pyridylic position (driven by the thermodynamic stability of the resulting H-F bond), followed by rapid C-F bond formation. This avoids the need for pre-functionalized substrates[4].

Step-by-Step Protocol:

- **Substrate Preparation:** Dissolve 2-amino-6-methylpyridine (1.0 equiv) in anhydrous acetonitrile (0.1 M) under a strict argon atmosphere. Causality: AgF_2 is highly moisture-sensitive; water will rapidly quench the radical species and degrade the reagent.
- **Reagent Addition:** Add AgF_2 (2.5 equiv) in a single portion at room temperature. The solution will typically transition to a dark color.
- **Self-Validating Monitoring:** Stir the reaction for 1–2 hours. Monitor progress via ^{19}F NMR spectroscopy. Validation checkpoint: The appearance of a distinct triplet resonance around -220 ppm ($^2J_{\text{FH}} \approx 47$ Hz) confirms the formation of the $-\text{CH}_2\text{F}$ group.
- **Quenching:** Slowly pour the reaction mixture into a vigorously stirred solution of saturated aqueous NaHCO_3 . Causality: This safely neutralizes the HF byproduct and precipitates silver salts.
- **Extraction & Purification:** Extract with ethyl acetate (3x). Dry the combined organic layers over anhydrous Na_2SO_4 , concentrate under reduced pressure, and purify via silica gel flash chromatography (Hexanes/EtOAc) to yield the target compound.

Method B: Deoxyfluorination via DAST

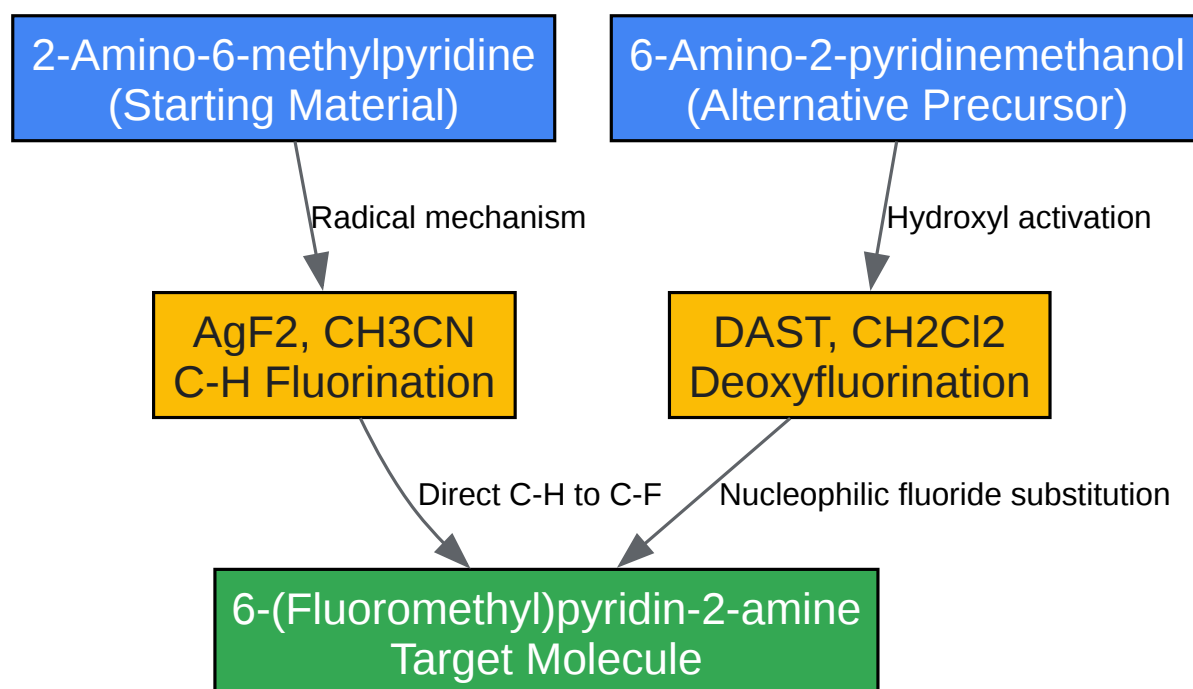
For laboratories starting from 6-amino-2-pyridinemethanol, Diethylaminosulfur trifluoride (DAST) provides a direct route to the fluorinated product.

Causality & Mechanism: DAST activates the hydroxyl group by forming a dialkylaminosulfur trifluoride intermediate. The reaction is thermodynamically driven by the formation of a highly stable $\text{S}=\text{O}$ bond in the byproduct, facilitating the nucleophilic displacement of the activated oxygen by a fluoride ion^[1].

Step-by-Step Protocol:

- **Preparation:** Dissolve 6-amino-2-pyridinemethanol (1.0 equiv) in anhydrous CH_2Cl_2 (0.2 M) under nitrogen.

- Thermal Control: Cool the reaction flask to -78 °C using a dry ice/acetone bath. Causality: DAST reactions are highly exothermic. Low temperatures prevent elimination byproducts (e.g., alkene formation) and uncontrolled decomposition.
- Addition: Add DAST (1.1 equiv) dropwise over 15 minutes.
- Reaction: Allow the mixture to slowly warm to room temperature over 2 hours. Monitor via TLC until the polar starting material is consumed.
- Quenching: Recool the mixture to 0 °C and carefully quench with saturated aqueous NaHCO₃. Causality: Unreacted DAST reacts violently with water to release HF and CO₂; cold, basic conditions safely neutralize this exotherm.
- Isolation: Separate the organic layer, extract the aqueous layer with CH₂Cl₂, dry, and purify via chromatography.



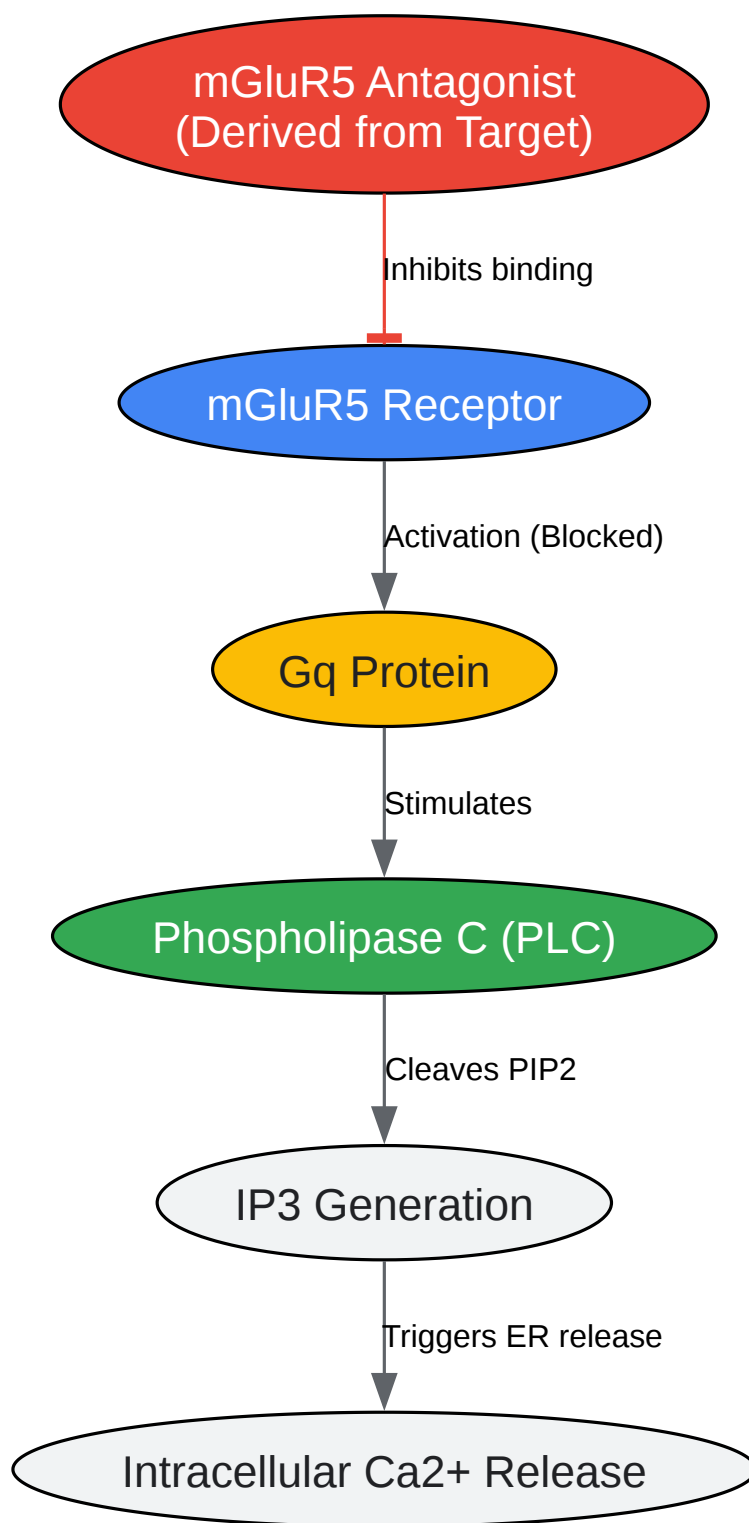
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Synthetic pathways for **6-(Fluoromethyl)pyridin-2-amine** via C-H fluorination and deoxyfluorination.

Applications in Drug Discovery and Agrochemistry

6-(Fluoromethyl)pyridin-2-amine is not an end-product but a highly functionalized intermediate used to synthesize complex active pharmaceutical ingredients (APIs) and agrochemicals.

Neurological Drug Development (mGluR5 Antagonists): The compound is a critical amine donor in the synthesis of thiazole-4-carboxamide derivatives. These derivatives act as potent, selective antagonists of the metabotropic glutamate receptor 5 (mGluR5)[5]. By blocking mGluR5, these compounds prevent the Gq-protein-mediated cleavage of PIP2 into IP3 and DAG, thereby halting intracellular calcium release. This mechanism is actively investigated for the treatment of acute and chronic neurological disorders, including anxiety, schizophrenia, and Alzheimer's disease[5].



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*Modulation of the mGluR5 signaling pathway by antagonists derived from **6-(Fluoromethyl)pyridin-2-amine**.*

Agrochemical Herbicides: In agricultural chemistry, the title compound is utilized to synthesize novel heterocyclic amide compounds. These amides function as highly effective, low-dose herbicides. The inclusion of the fluoromethylpyridine moiety ensures that the herbicide maintains high efficacy against target weeds while exhibiting rapid metabolic clearance in non-target organisms (mammals, fish, and beneficial insects), thereby reducing soil contamination and subsequent crop damage[6].

References

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